

In-Depth Technical Guide: Solubility and Stability of Dibutyltin Maleate in Organic Solvents

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Compound of Interest

Compound Name: *DIBUTYL TIN MALATE*

Cat. No.: *B101608*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of dibutyltin maleate (DBTM) in organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on providing detailed qualitative information, robust experimental protocols for determining these properties, and an understanding of the factors influencing the stability of DBTM.

Introduction to Dibutyltin Maleate

Dibutyltin maleate (CAS No. 78-04-6) is an organotin compound with the chemical formula $C_{12}H_{20}O_4Sn$. It typically appears as a white amorphous powder.[1][2] DBTM is widely used as a heat and light stabilizer for polyvinyl chloride (PVC) resins and as a catalyst in various chemical reactions, including the production of polyurethanes.[3][4] Its efficacy in these applications is intrinsically linked to its solubility and stability in relevant organic media. Understanding these properties is crucial for formulation development, process optimization, and ensuring product performance and safety.

Solubility of Dibutyltin Maleate

Currently, specific quantitative solubility data for dibutyltin maleate in a range of organic solvents is not extensively documented in public literature. However, qualitative descriptions of

its solubility are available and summarized below.

Qualitative Solubility Data

The solubility of dibutyltin maleate is generally characterized as being moderate in many common organic solvents, while it is insoluble in water.^{[1][3]}

Solvent	Solubility	Citation(s)
Benzene	Soluble, Slightly Soluble	^{[1][3][5]}
Toluene	Slightly Soluble	^{[1][5]}
Acetone	Soluble	^[3]
Ethanol	Soluble	^[3]
Organic Esters	Soluble	^{[3][6]}
Dimethyl Sulfoxide (DMSO)	Soluble	^[7]
Cycloaliphatic Hydrocarbons	Soluble	
Water	Insoluble	^{[1][5]}

Experimental Protocol for Determining Quantitative Solubility

To obtain precise quantitative solubility data, a standardized experimental protocol is necessary. The following methodology is adapted from the OECD Guideline for the Testing of Chemicals, Test No. 105 ("Water Solubility"), and can be applied to organic solvents. The flask method is suitable for substances with solubilities above 10^{-2} g/L.

Objective: To determine the saturation mass concentration of dibutyltin maleate in a specific organic solvent at a controlled temperature.

Materials:

- Dibutyltin maleate (analytical grade)

- Organic solvent of interest (HPLC grade or equivalent)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Centrifuge and/or filtration apparatus with solvent-compatible filters (e.g., PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS, or Atomic Absorption Spectroscopy)

Procedure:

- Preparation of Test System:
 - Add an excess amount of dibutyltin maleate to a known volume of the organic solvent in a sealed, inert container (e.g., a glass flask with a screw cap). The excess solid should be visually apparent.
 - Prepare at least three replicate samples.
- Equilibration:
 - Place the flasks in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient time to reach equilibrium. A preliminary test should be conducted to determine the time to equilibrium (e.g., by taking measurements at 24, 48, and 72 hours). Equilibrium is reached when consecutive measurements of the concentration are within the analytical error of the method.
- Sample Separation:
 - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.

- Separate the saturated solution from the excess solid by centrifugation or filtration. This step must be performed at the same temperature as the equilibration to prevent changes in solubility.
- Quantification:
 - Carefully take an aliquot of the clear, saturated supernatant.
 - Dilute the aliquot with the same organic solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted sample using a pre-validated analytical method to determine the concentration of dibutyltin maleate.
- Data Reporting:
 - Calculate the solubility as the average concentration from the replicate samples.
 - Report the solubility in units of g/100 mL or mg/L, specifying the temperature.

Stability of Dibutyltin Maleate

Dibutyltin maleate is generally considered stable under normal storage conditions. However, its stability can be compromised by exposure to heat, light, and incompatible chemical agents.

General Stability Profile and Degradation Pathways

- **Thermal Stability:** As a heat stabilizer for PVC, DBTM exhibits good thermal stability. However, at elevated temperatures, decomposition can occur, potentially leading to the release of carbon oxides and tin/tin oxides.[6]
- **Photostability:** Organotin compounds can undergo degradation upon exposure to UV radiation. This involves the cleavage of the tin-carbon bond.
- **Chemical Stability:** Dibutyltin maleate is incompatible with strong oxidizing agents, acids, and bases.[6] Contact with these substances can lead to its degradation. It is also sensitive to moisture.[6]

- **Storage Recommendations:** For long-term storage, it is recommended to keep dibutyltin maleate in a dry, dark environment at low temperatures (0 - 4 °C for short-term, or -20 °C for long-term).[7]

Experimental Protocol for Stability Testing in Organic Solvents

The following protocol outlines a general procedure for assessing the stability of dibutyltin maleate in an organic solvent under thermal and photolytic stress. This protocol is based on principles from the ICH Q1B guideline for photostability testing.

Objective: To evaluate the degradation of dibutyltin maleate in a specific organic solvent over time when exposed to elevated temperature and light.

Materials:

- Dibutyltin maleate
- Organic solvent of interest
- Calibrated oven for thermal stability studies
- Photostability chamber with a light source conforming to ICH Q1B guidelines (e.g., xenon lamp or a suitable fluorescent lamp)
- Quartz or borosilicate glass vials (transparent for photostability, can be amber or wrapped in foil for dark controls)
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

Procedure:

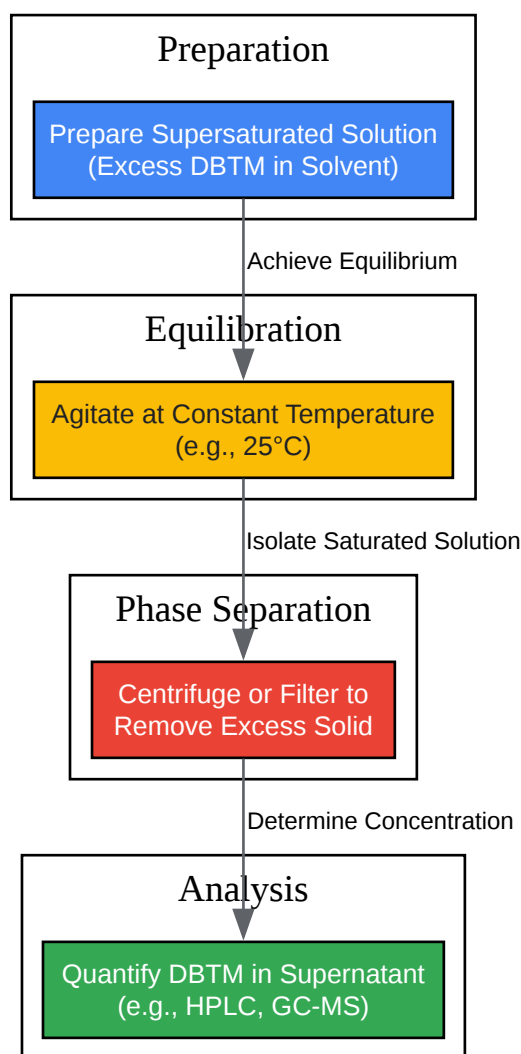
- **Sample Preparation:**
 - Prepare a stock solution of dibutyltin maleate in the chosen organic solvent at a known concentration.
 - Aliquot the solution into multiple vials.

- Stress Conditions:
 - Thermal Stability:
 - Place a set of vials in a calibrated oven at a specified temperature (e.g., 40 °C, 60 °C).
 - Include "dark control" samples stored at a lower, controlled temperature (e.g., 4 °C) to serve as a baseline.
 - Photostability:
 - Expose a set of vials to a controlled light source in a photostability chamber. The light exposure should be consistent with ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
 - Include "dark control" samples wrapped in aluminum foil and placed alongside the exposed samples to differentiate between thermal and light-induced degradation.
- Time Points:
 - At predetermined time intervals (e.g., 0, 24, 48, 72 hours, and weekly thereafter), withdraw one vial from each stress condition and the control group.
- Analysis:
 - Analyze the samples using a validated, stability-indicating analytical method (e.g., HPLC with a diode array detector to identify potential degradation products).
 - Quantify the remaining concentration of dibutyltin maleate.
 - If possible, identify and quantify any major degradation products.
- Data Evaluation:
 - Plot the concentration of dibutyltin maleate as a function of time for each condition.
 - Calculate the degradation rate and half-life under each stress condition.

- Compare the degradation profiles to identify the primary factors affecting stability (heat vs. light).

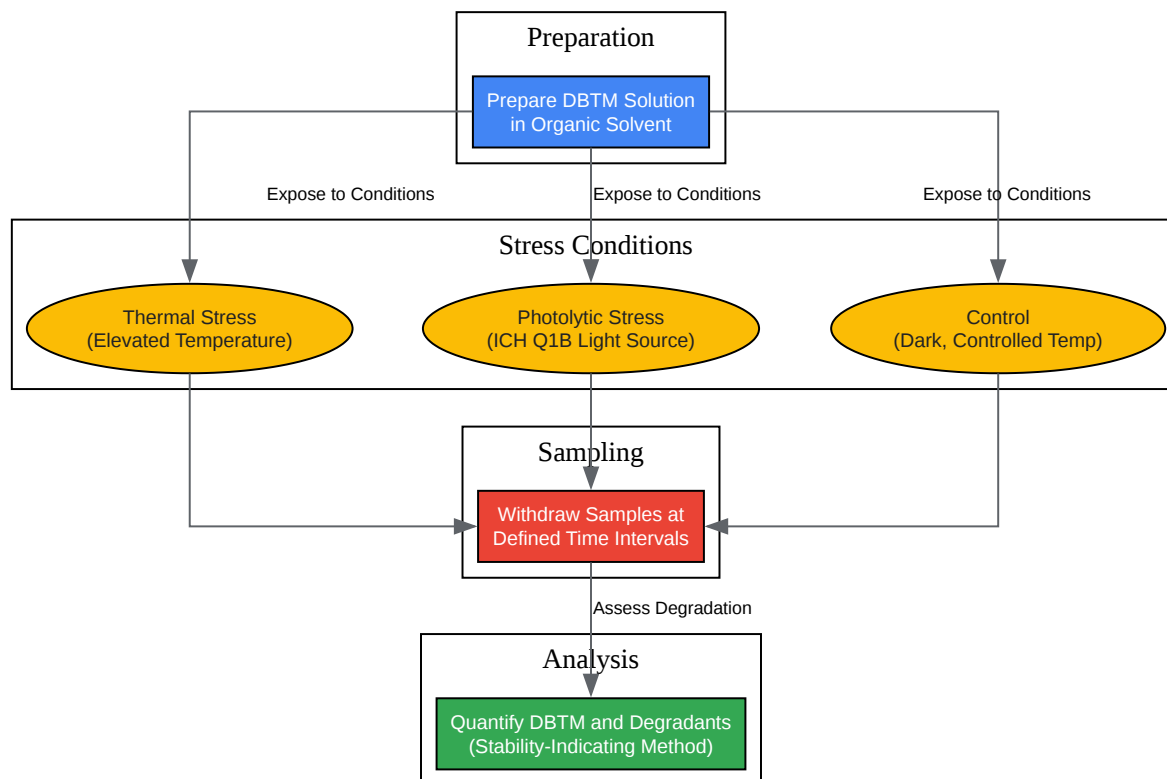
Visualizations

The following diagrams illustrate the logical workflows for determining the solubility and stability of dibutyltin maleate.



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Caption: Workflow for determining the solubility of dibutyltin maleate.



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Caption: Workflow for assessing the stability of dibutyltin maleate.

Conclusion

While quantitative solubility data for dibutyltin maleate in organic solvents is sparse in the public domain, its qualitative solubility profile indicates good solubility in many common organic solvents. Its stability is robust under standard conditions, but it is susceptible to degradation by heat, light, and incompatible chemicals. For researchers and drug development professionals, the experimental protocols provided in this guide offer a systematic approach to generating the specific, quantitative data required for formulation and development activities. The analytical methods referenced, such as GC-MS and HPLC, are essential tools for both solubility

determination and stability-indicating assays. Careful consideration of these properties is paramount for the successful application of dibutyltin maleate.

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References

- 1. store.astm.org [store.astm.org]
- 2. ema.europa.eu [ema.europa.eu]
- 3. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google ブックス [books.google.co.jp]
- 4. atlas-mts.com.br [atlas-mts.com.br]
- 5. img.antpedia.com [img.antpedia.com]
- 6. img.antpedia.com [img.antpedia.com]
- 7. oecd.org [oecd.org]
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